

Chitohexaose Hexahydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chitohexaose hexahydrochloride

Cat. No.: B15614272

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An In-depth Examination of the Physicochemical Properties, Biological Activity, and Experimental Applications of a Key Immunomodulatory Oligosaccharide

This technical guide provides a comprehensive overview of **Chitohexaose Hexahydrochloride**, a chitosan oligosaccharide with significant potential in immunology and drug development. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological functions, and relevant experimental protocols.

Core Properties and Identification

Chitohexaose hexahydrochloride is a well-defined chitosan hexamer that has garnered attention for its ability to modulate immune responses. The definitive Chemical Abstracts Service (CAS) number for this compound is 41708-95-6. While another CAS number, 127171-88-4, is sometimes associated with a similar compound, 41708-95-6 is the most consistently referenced identifier for the hexahydrochloride form.

Physicochemical Data

A summary of the key physicochemical properties of **Chitohexaose Hexahydrochloride** is presented in the table below. These data have been compiled from various chemical suppliers and scientific literature.

Property	Value	Source
CAS Number	41708-95-6	[1][2][3][4]
Molecular Formula	C ₃₆ H ₇₄ Cl ₆ N ₆ O ₂₅	[5][6]
Molecular Weight	1203.72 g/mol	[5][6]
Appearance	White to off-white or pale yellow powder/lyophilisate	[7]
Purity	Typically >96% (HPLC)	[7]
Storage Conditions	-20°C or 2-8°C	[8]
Solubility	Soluble in water. Specific quantitative data is not readily available.	[8]
Melting Point	Data not consistently available.	

Biological Activity and Mechanism of Action

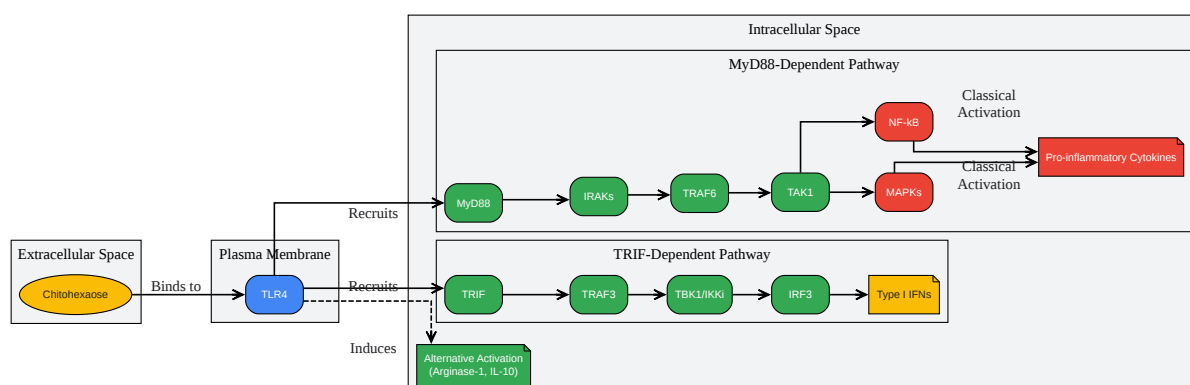
The primary biological activity of **Chitohexaose hexahydrochloride** lies in its ability to modulate macrophage activation. Research has demonstrated that it acts as an anti-inflammatory agent by interacting with Toll-like Receptor 4 (TLR4).[5][9]

Alternative Macrophage Activation via TLR4

A pivotal study by Panda et al. (2012) revealed that **Chitohexaose hexahydrochloride** induces an "alternative activation" pathway in macrophages.[10][11] This is in contrast to the classical pro-inflammatory activation induced by lipopolysaccharide (LPS), which also signals through TLR4. By binding to TLR4, **Chitohexaose hexahydrochloride** competitively inhibits LPS-induced inflammation.[5][10] This alternative activation is characterized by the upregulation of anti-inflammatory markers such as Arginase-1 and the release of the cytokine Interleukin-10 (IL-10).[1] This unique mechanism of action makes **Chitohexaose hexahydrochloride** a compelling candidate for therapeutic strategies aimed at mitigating inflammatory conditions such as sepsis and endotoxemia.[1][10][11]

TLR4 Signaling Pathway

The interaction of **Chitohexaose hexahydrochloride** with TLR4 triggers a complex intracellular signaling cascade. TLR4 signaling is broadly divided into two downstream pathways: the MyD88-dependent pathway and the TRIF-dependent pathway. The MyD88-dependent pathway is the primary route for the production of pro-inflammatory cytokines in response to LPS. **Chitohexaose hexahydrochloride**'s ability to induce an alternative, anti-inflammatory response suggests a nuanced modulation of these pathways, though the precise downstream signaling events differentiating its effects from LPS are still an area of active research.



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Caption: TLR4 Signaling Pathways modulated by Chitohexaose.

Experimental Protocols

The following section outlines a generalized experimental protocol for studying the effects of **Chitohexaose hexahydrochloride** on macrophage activation, based on the methodologies described in the literature, particularly the work of Panda et al. (2012).

In Vitro Macrophage Activation Assay

Objective: To assess the ability of **Chitohexaose hexahydrochloride** to induce an alternative activation phenotype in macrophages and to inhibit LPS-induced classical activation.

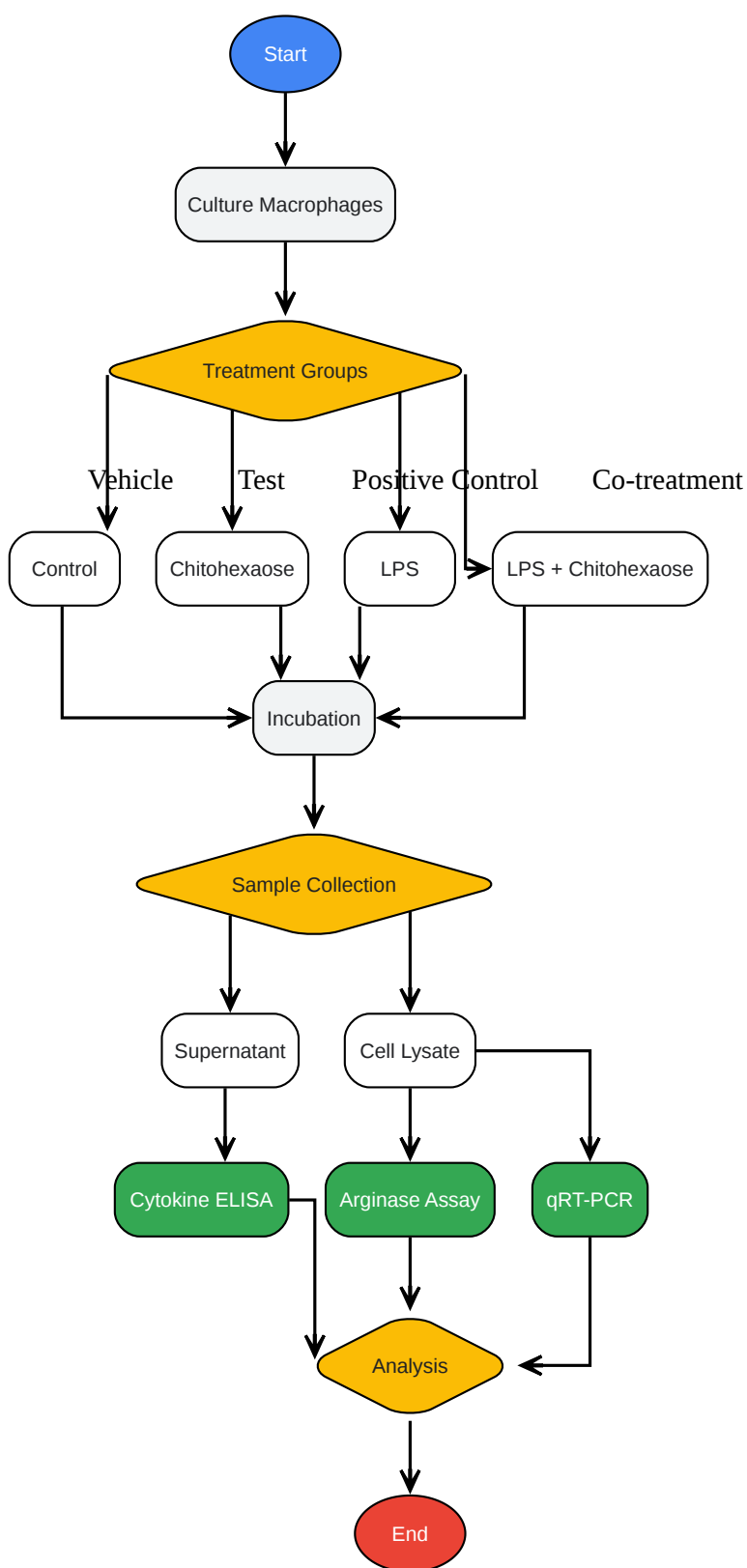
Materials:

- Bone marrow-derived macrophages (BMDMs) or a suitable macrophage cell line (e.g., RAW 264.7).
- **Chitohexaose hexahydrochloride** (CAS 41708-95-6).
- Lipopolysaccharide (LPS) from E. coli.
- Complete cell culture medium (e.g., DMEM with 10% FBS and antibiotics).
- Reagents for quantifying cytokines (e.g., ELISA kits for IL-10, TNF- α , IL-6).
- Reagents for assessing arginase activity.
- Reagents for RNA extraction and qRT-PCR to measure gene expression of activation markers (e.g., Arg1, Nos2).

Procedure:

- Cell Culture: Culture BMDMs or macrophage cell line to the desired confluency in complete medium.
- Treatment:
 - Control Group: Treat cells with vehicle control (e.g., sterile PBS).
 - Chitohexaose Group: Treat cells with varying concentrations of **Chitohexaose hexahydrochloride** (e.g., 1-100 $\mu\text{g/mL}$).

- LPS Group: Treat cells with a pro-inflammatory concentration of LPS (e.g., 100 ng/mL).
- Co-treatment Group: Treat cells with LPS in the presence of varying concentrations of **Chitohexaose hexahydrochloride**.
- Incubation: Incubate the treated cells for a specified period (e.g., 24-48 hours) at 37°C in a humidified 5% CO₂ incubator.
- Sample Collection:
 - Collect the cell culture supernatants for cytokine analysis.
 - Lyse the cells for subsequent analysis of arginase activity or RNA extraction.
- Analysis:
 - Cytokine Quantification: Measure the concentrations of IL-10, TNF- α , and IL-6 in the culture supernatants using ELISA.
 - Arginase Activity Assay: Determine the arginase activity in the cell lysates.
 - Gene Expression Analysis: Perform qRT-PCR to quantify the relative expression of genes associated with alternative activation (Arg1) and classical activation (Nos2).



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Caption: Experimental workflow for macrophage activation assay.

Safety and Handling

Chitohexaose hexahydrochloride is generally considered safe for research purposes. However, standard laboratory safety precautions should always be observed. It is recommended to handle the compound in a well-ventilated area and to wear appropriate personal protective equipment, including gloves and safety glasses. Specific toxicological data, such as an LD50 value, are not readily available in the public domain. For detailed safety information, it is advisable to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Chitohexaose hexahydrochloride (CAS 41708-95-6) is an immunomodulatory oligosaccharide with well-defined physicochemical properties and a compelling mechanism of action. Its ability to induce an alternative macrophage activation pathway through TLR4 highlights its potential as a therapeutic agent for inflammatory diseases. This technical guide provides a foundational resource for researchers and drug development professionals interested in exploring the applications of this promising compound. Further investigation into its precise downstream signaling pathways and in vivo efficacy is warranted to fully realize its therapeutic potential.

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- To cite this document: BenchChem. [Chitohexaose Hexahydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614272#chitohexaose-hexahydrochloride-cas-number-and-properties]

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